

SGC6870 Technical Support Center: Solubility and Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SGC6870

Cat. No.: B1193587

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **SGC6870** and instructions for preparing stock solutions. It includes troubleshooting tips and answers to frequently asked questions to ensure successful experimentation.

SGC6870 Solubility Data

SGC6870 is a potent and selective allosteric inhibitor of protein arginine methyltransferase 6 (PRMT6).^{[1][2][3]} Accurate preparation of stock solutions is critical for reliable experimental results. The following table summarizes the solubility of **SGC6870** in common laboratory solvents.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	46.94
Ethanol	100	46.94

Note: This data is based on a molecular weight of 469.4 g/mol.^{[1][2]} Batch-specific molecular weights may vary slightly, so always refer to the Certificate of Analysis for the most accurate information.^[2]

Experimental Protocol: Preparing a 10 mM **SGC6870** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SGC6870** in DMSO.

Materials:

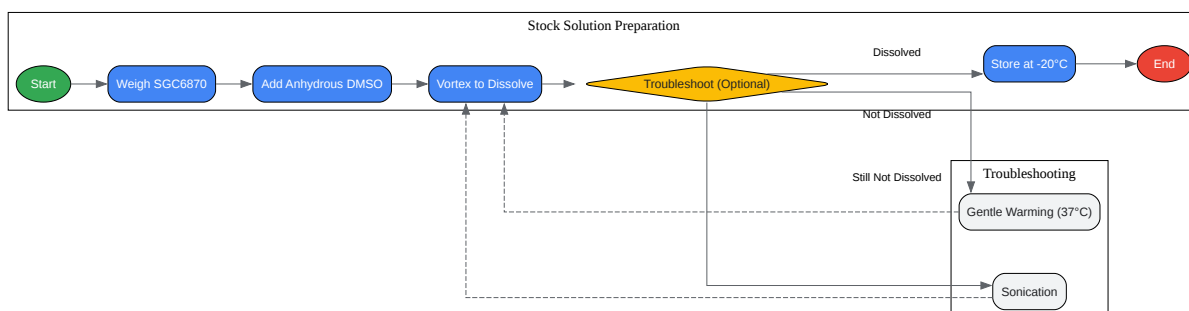
- **SGC6870** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass of **SGC6870**. To prepare 1 mL of a 10 mM stock solution, you will need 4.694 mg of **SGC6870**.
- Weigh the **SGC6870**. Carefully weigh the calculated amount of **SGC6870** and place it in a microcentrifuge tube or vial.
- Add DMSO. Add 1 mL of anhydrous DMSO to the tube containing the **SGC6870**.
- Dissolve the compound. Vortex the solution until the **SGC6870** is completely dissolved. If necessary, gentle warming in a 37°C water bath or brief sonication can aid dissolution.
- Store the stock solution. Store the 10 mM **SGC6870** stock solution at -20°C for long-term storage.^{[1][4]}

Visualizing the Workflow

The following diagram illustrates the key steps for preparing an **SGC6870** stock solution.



[Click to download full resolution via product page](#)

Workflow for preparing an **SGC6870** stock solution.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the preparation and use of **SGC6870** solutions.

Q1: My **SGC6870** is not fully dissolving in DMSO. What should I do?

A1: If you encounter solubility issues, try the following troubleshooting steps:

- Vortex thoroughly: Ensure the solution has been vortexed for an adequate amount of time.
- Gentle warming: Warm the solution in a 37°C water bath for 5-10 minutes.
- Sonication: Use a bath sonicator for 10-15 minutes to aid dissolution.

- Use fresh, anhydrous DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may reduce its solvating power. Using a fresh, unopened bottle of anhydrous DMSO is recommended.

Q2: The **SGC6870** precipitates when I add the DMSO stock solution to my aqueous cell culture medium. How can I prevent this?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous buffer. To prevent precipitation:

- Perform serial dilutions: Instead of adding the highly concentrated stock directly to your aqueous medium, perform one or more intermediate dilutions in DMSO first.
- Ensure a low final DMSO concentration: Most cell lines can tolerate a final DMSO concentration of 0.1% to 0.5%. Keeping the final DMSO concentration as low as possible can help maintain the solubility of the compound.
- Add the stock solution to the medium with gentle mixing: Pipette the diluted **SGC6870** solution directly into the cell culture medium while gently swirling the plate or tube to ensure rapid and even distribution.

Q3: What is the recommended storage condition for **SGC6870** stock solutions?

A3: **SGC6870** stock solutions should be stored at -20°C.^{[1][4]} For long-term stability, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: Is there a negative control available for **SGC6870**?

A4: Yes, **SGC6870N** is the inactive (S)-enantiomer of **SGC6870** and can be used as a negative control in experiments.^{[5][6]} It is inactive against PRMT6.^[5]

Q5: What is the stability of **SGC6870** in solid form?

A5: When stored at -20°C, **SGC6870** is stable for at least four years as a solid.^[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Probe SGC6870 | Chemical Probes Portal [chemicalprobes.org]
- To cite this document: BenchChem. [SGC6870 Technical Support Center: Solubility and Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193587#sgc6870-solubility-and-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com